

An In-depth Technical Guide to the Crystal Structure of Sodium Iodide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: sodium;iodide;dihydrate

Cat. No.: B7884990

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the crystal structure of sodium iodide. While the dihydrate form ($\text{NaI} \cdot 2\text{H}_2\text{O}$) is known to exist, a comprehensive, publicly available crystallographic dataset for this specific hydrate is not available in the current scientific literature and crystallographic databases. Therefore, this guide will focus on the well-characterized and extensively studied anhydrous sodium iodide (NaI), providing a complete structural analysis as a key reference.

Introduction to Sodium Iodide

Sodium iodide is an inorganic salt with the chemical formula NaI . It is a crucial compound in various fields, including as a nutritional supplement, in organic synthesis, and in the production of scintillation detectors. At room temperature, sodium iodide crystallizes from an aqueous solution as the dihydrate, $\text{NaI} \cdot 2\text{H}_2\text{O}$, which has a monoclinic crystal system.^[1] This dihydrate loses its water of crystallization at temperatures above 65 °C to form the anhydrous salt.^[2]

Crystallographic Data of Anhydrous Sodium Iodide (NaI)

The crystal structure of anhydrous sodium iodide has been determined with high precision. It adopts the rock salt crystal structure, which is a common structural motif for many alkali halides.

Parameter	Value	Reference
Crystal System	Cubic	[1]
Space Group	Fm-3m (No. 225)	
Lattice Constant (a)	6.462 Å (0.6462 nm)	[1]
Unit Cell Volume	269.78 Å ³	
Formula Units (Z)	4	
Calculated Density	3.67 g/cm ³	
Coordination Geometry	Octahedral (6-coordinate) for both Na ⁺ and I ⁻	
Na-I Bond Length	3.231 Å	[1]

Experimental Protocol for Crystal Structure Determination

The determination of the crystal structure of anhydrous sodium iodide is typically achieved through single-crystal X-ray diffraction. The following outlines a general experimental protocol for such an analysis.

Crystal Growth

Single crystals of anhydrous sodium iodide suitable for X-ray diffraction can be grown from a melt of the salt using methods such as the Kyropoulos or Stockbarger method.[1] Alternatively, anhydrous crystals can be obtained by the controlled dehydration of sodium iodide dihydrate.

Data Collection

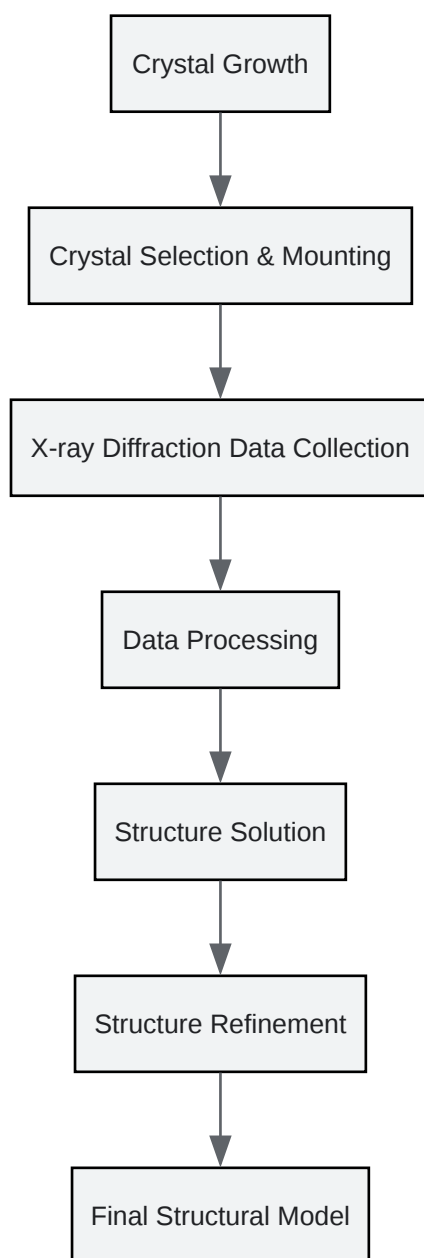
A suitable single crystal is mounted on a goniometer head of a diffractometer. The crystal is then cooled to a stable low temperature (e.g., 100 K) to minimize thermal vibrations of the

atoms. X-ray diffraction data is collected using a monochromatic X-ray source (e.g., Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$). A series of diffraction images are collected as the crystal is rotated through a range of angles.

Structure Solution and Refinement

The collected diffraction data is processed to yield a set of structure factors. The crystal structure is then solved using direct methods or Patterson methods to determine the initial positions of the atoms. The structural model is subsequently refined by least-squares methods, which adjust the atomic positions and thermal parameters to minimize the difference between the observed and calculated structure factors.

The workflow for a typical single-crystal X-ray diffraction experiment is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Experimental workflow for crystal structure determination.

Visualization of the Anhydrous Sodium Iodide Crystal Structure

The crystal structure of anhydrous sodium iodide consists of a face-centered cubic (FCC) lattice of iodide anions, with sodium cations occupying all of the octahedral interstitial sites.

This arrangement results in a 6-coordinate octahedral geometry for both the sodium and iodide ions.

The coordination environment of the sodium and iodide ions is depicted in the following diagram.

Coordination of a sodium ion by six iodide ions.

Conclusion

While the detailed crystallographic parameters for sodium iodide dihydrate ($\text{NaI} \cdot 2\text{H}_2\text{O}$) are not readily available in public databases, the crystal structure of anhydrous sodium iodide (NaI) is well-established and serves as a fundamental example of the rock salt structure type. The data and protocols presented in this guide provide a comprehensive overview for researchers and professionals in the field. Further investigation into the crystal structure of the dihydrate form would be a valuable contribution to the understanding of this important inorganic salt.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Sodium Iodide Crystal_Chemicalbook \[chemicalbook.com\]](#)
- [2. Sodium iodide | 7681-82-5 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Sodium Iodide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7884990/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-sodium-iodide\]](https://www.benchchem.com/product/b7884990/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-sodium-iodide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)